

# Methyl Paraben-13C6 CAS number and molecular weight

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## Compound of Interest

Compound Name: Methyl Paraben-13C6

Cat. No.: B1147701

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## An In-depth Technical Guide to Methyl Paraben-13C6

This technical guide provides essential information regarding **Methyl Paraben-13C6**, a stable isotope-labeled analog of Methyl Paraben. This document is intended for researchers, scientists, and drug development professionals who utilize labeled compounds in their studies.

## Core Compound Information

**Methyl Paraben-13C6** is the labeled version of Methyl Paraben, a widely used preservative in the cosmetics, pharmaceutical, and food industries. The incorporation of six carbon-13 atoms into the benzene ring of the molecule makes it an invaluable internal standard for analytical quantification methods such as mass spectrometry.

## Data Presentation

The key chemical identifiers and properties of **Methyl Paraben-13C6** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
Chemical Name	Methyl 4-hydroxybenzoate-(ring-13C6)	[1]
CAS Number	1581694-95-2	[1][2][3][4]
Molecular Formula	C <sub>2</sub> <sup>13</sup> C <sub>6</sub> H <sub>8</sub> O <sub>3</sub>	[3][5]
Molecular Weight	158.10 g/mol	[1][3][5][6][7]
Synonyms	4-Hydroxybenzoic Acid Methyl Ester-13C6, Metagin-13C6, Solbrol-13C6	[3]

## Experimental Protocols

The primary application of **Methyl Paraben-13C6** is as an internal standard in quantitative analysis. A general methodology for its use in a Liquid Chromatography-Mass Spectrometry (LC-MS) workflow is outlined below.

Objective: To accurately quantify the concentration of unlabeled Methyl Paraben in a given sample matrix.

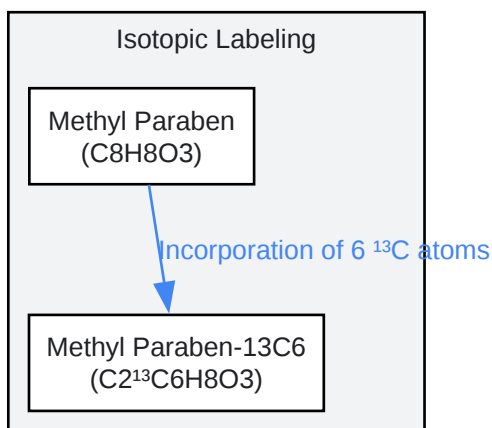
Methodology:

- Preparation of Standard Solutions:
  - Prepare a stock solution of unlabeled Methyl Paraben of a known high concentration.
  - Prepare a separate stock solution of **Methyl Paraben-13C6** at a known concentration.
  - From the unlabeled stock solution, create a series of calibration standards at different concentrations.
- Sample Preparation:
  - To a known volume or weight of the sample to be analyzed, add a precise amount of the **Methyl Paraben-13C6** internal standard solution.

- Perform an extraction procedure (e.g., liquid-liquid extraction or solid-phase extraction) to isolate the analytes from the sample matrix.
- Evaporate the solvent and reconstitute the residue in a suitable solvent for LC-MS analysis.
- LC-MS Analysis:
  - Inject the prepared sample onto an appropriate LC column to separate the analytes.
  - Detect the analytes using a mass spectrometer, monitoring for the specific mass-to-charge ratios of both unlabeled Methyl Paraben and **Methyl Paraben-13C6**.
- Data Analysis:
  - Construct a calibration curve by plotting the ratio of the peak area of the unlabeled Methyl Paraben to the peak area of the **Methyl Paraben-13C6** internal standard against the concentration of the calibration standards.
  - Determine the concentration of Methyl Paraben in the unknown sample by using the peak area ratio from the sample and interpolating from the calibration curve.

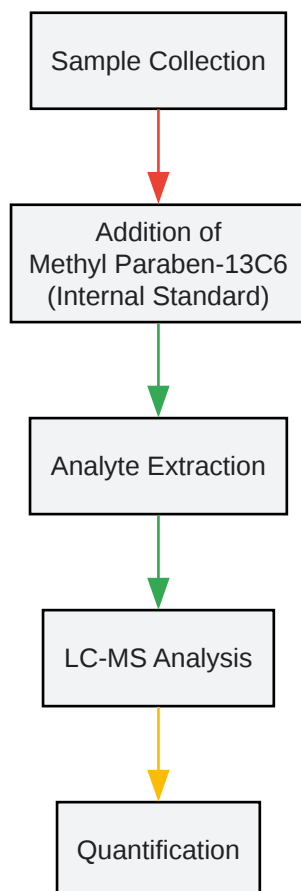
## Visualizations

The following diagrams illustrate key relationships and workflows relevant to **Methyl Paraben-13C6**.



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*Relationship between Methyl Paraben and its  $^{13}\text{C}_6$  isotopologue.*



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